

Feruloylputrescine comparison with other polyamine conjugates

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Compound Focus: Feruloylputrescine

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Comparative Analysis of Polyamine Conjugates

Feature	Feruloylputrescine	Other Hydroxycinnamic Acid Amides (HCAAs)	Simple Polyamines (e.g., Putrescine, Spermidine)
Chemical Structure	Conjugate of ferulic acid and putrescine [1] [2]	Diverse conjugates (e.g., p-coumaroyl-feruloylputrescine , diferuloylputrescine) [1] [3]	Free, unconjugated aliphatic amines (e.g., Putrescine, Spermidine, Spermine) [2]

| **Primary Known Functions** | - **Antimicrobial** activity (highly bactericidal to *Candidatus Liberibacter asiaticus*) [4]

- **Biomarker** for plant disease severity (e.g., Huanglongbing in citrus) [4]
- Potential **natural pesticide** [1] | - **Abiotic & biotic stress tolerance** (e.g., drought resistance in tomato) [5]
- **Cell wall lignification** for structural integrity [6]
- **Antioxidant** activity and radical scavenging [3] | - Fundamental roles in **growth, development, and embryogenesis** [2]
- Modulation of **stress responses** (varies by type and treatment) [7]

- Regulation of **photosynthesis and stomatal closure** [2] | | **Quantitative Data / Potency** | - Constitutes up to **14 wt%** of "corn bran oil" [1]
- In vitro bactericidal activity **on par with the antibiotic oxytetracycline** [4] | - Phenolamide content and composition are **negatively selected** during tomato domestication, reducing drought tolerance [5]
- Key biomarkers for enhanced lodging resistance in wheat and flax [6] | - **Exogenous application** (e.g., 0.5 mM) can induce stress tolerance, but effects are highly dependent on the specific polyamine, method, and stressor [7].
- **Negative effects** observed (e.g., spermidine pre-treatment can enhance Cd-induced oxidative stress in wheat) [7] | | **Distribution & Specificity** | - **Abundant in maize kernels** and corn bran [1]
- Highly accumulated in **HLB-infected citrus**, strongly correlated with symptoms [4]
- Not detected in wheat bran or psyllium hulls [1] | - Widespread in plants (e.g., tomato, barley, citrus) [2] [3] [5]
- **p-Coumaroyl-feruloylputrescine** is also abundant in maize [1] | - **Ubiquitous** in all living organisms [2] |

Experimental Protocols for Key Findings

To ensure your research is reproducible, here are the detailed methodologies from the pivotal studies cited above.

Protocol for Demonstrating Antimicrobial Activity of Feruloylputrescine [4]

This study identified **feruloylputrescine's** bactericidal properties through a combination of spatial metabolomics and *in vitro* bioassays.

- **Sample Collection and Preparation:** Tissues (stems, roots, leaves) were collected from both field-grown (HLB-endemic Florida orchards) and greenhouse-controlled citrus trees. Healthy and HLB-infected trees were confirmed via qPCR.
- **Metabolite Extraction and Analysis:**
 - **Mass Spectrometry (MS):** Untargeted metabolomics was performed using liquid chromatography-mass spectrometry (LC-MS).
 - **Spatial Molecular Mapping:** The 'ili tool was used to create 2D and 3D maps of metabolite distribution within single leaves and branches, visualizing concentration gradients relative to diseased tissue.

- **Molecular Networking:** MS data was processed to create a network of structurally similar molecules, helping to identify clusters of compounds (like flavonoids and **feruloylputrescine**) that changed with disease severity.
- **In Vitro Bioassay:** The bactericidal activity of identified compounds (ferulic acid, bioflavonoids, and **feruloylputrescine**) was tested directly against *Candidatus Liberibacter asiaticus* (CLAs). The activity was compared to a reference antibiotic, oxytetracycline, and found to be on par.

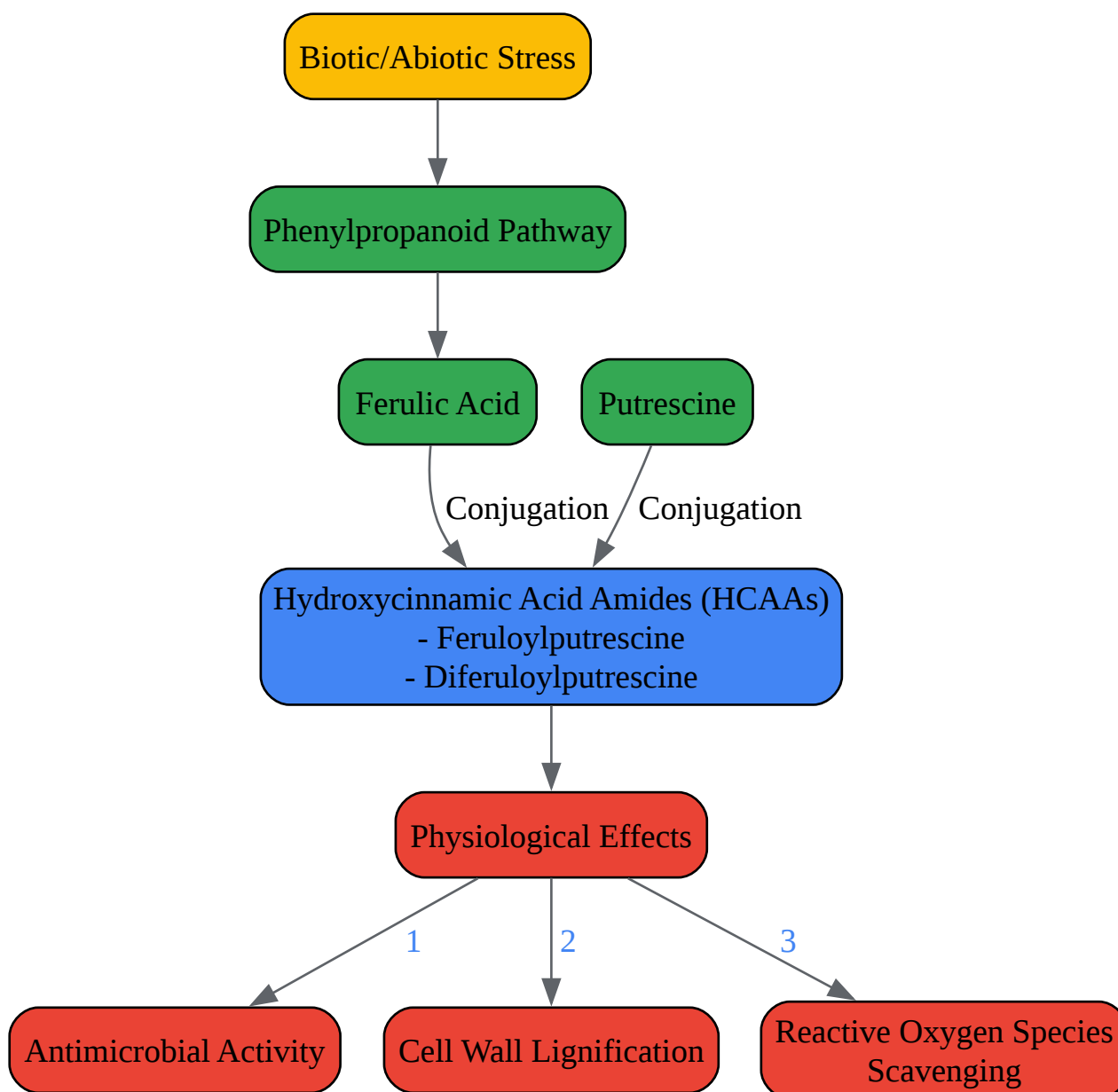
Protocol for Analysis of HCAAs in Plant Stress Tolerance [5] [6]

These studies investigated the role of HCAAs, including compounds like **diferuloylputrescine**, in drought and lodging resistance.

- **Genetic and Metabolite Analysis:**
 - **mGWAS (metabolite-based Genome-Wide Association Study):** Used in tomato to identify gene clusters (BGC7 and BGC11) responsible for phenolamide diversity.
 - **Gene Co-expression Network Analysis:** Discovered the transcription factor *SlMYB13* as a positive regulator of the identified gene clusters.
- **Plant Material and Treatment:**
 - Cultivated and wild tomato varieties were compared to study natural variation.
 - For the flax study, plants were treated with the biostimulant AGRO-K via foliar spraying. Control and treated plants were harvested at different days post-application.
- **Metabolite Profiling:**
 - **NMR Spectroscopy:** ¹H-NMR spectra were acquired using a Bruker Avance III 600 MHz spectrometer with a NOESY-1D pulse sequence for water suppression.
 - **LC-MS Analysis:** Untargeted LC-MS was used alongside NMR.
 - **Data Processing:** Spectra were processed (phase/baseline correction, alignment using icoshift algorithm) and statistically analyzed to identify significant metabolic changes in pathways of HCAAs, phenylpropanoids, and flavonoids.

Biosynthesis and Functional Pathways

The biosynthesis and function of **feruloylputrescine** and other HCAAs can be integrated into a plant's stress response pathway, as shown below.



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Conclusion and Key Insights

In summary, **feruloylputrescine** stands out among polyamine conjugates for its potent, specific antimicrobial activity and its clear role as a biomarker for severe disease states like citrus greening. When compared to other HCAAs and simple polyamines, its unique profile includes:

- **Specificity Over Ubiquity:** Unlike simple polyamines, which are universal cellular components, **feruloylputrescine** accumulation is highly specific to certain plants and stress conditions.
- **Direct Defense over General Growth:** Its primary documented function is direct antimicrobial action and stress signaling, whereas other HCAAs often play broader roles in structural integrity and general stress tolerance.
- **High Potency:** Its demonstrated efficacy, comparable to a reference antibiotic, highlights its significant potential for therapeutic applications.

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